

What are the properties of 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid?

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Compound of Interest

Compound Name: 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid

Cat. No.: B1275784

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An In-depth Technical Guide to **3-Amino-2-hydroxy-5-nitrobenzenesulfonic Acid**

Abstract

This technical guide provides a comprehensive overview of **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** (CAS No. 96-67-3), a versatile aromatic sulfonic acid. It details the compound's chemical and physical properties, synthesis methodologies, and diverse applications across various industries. The document is intended for researchers, scientists, and professionals in drug development, offering in-depth information on its utility as a chemical intermediate and its potential biological activities. All quantitative data is summarized in structured tables, and key processes are visualized through diagrams to facilitate understanding.

Chemical and Physical Properties

3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid is an organic compound characterized by the presence of amino, hydroxyl, nitro, and sulfonic acid functional groups attached to a benzene ring.^[1] These groups contribute to its unique reactivity and wide range of applications.^[1] The compound typically appears as a light yellow to dark green crystalline powder.^[1] It exhibits good solubility in water and ethanol.^[2]

Table 1: Physical and Chemical Properties of **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid**

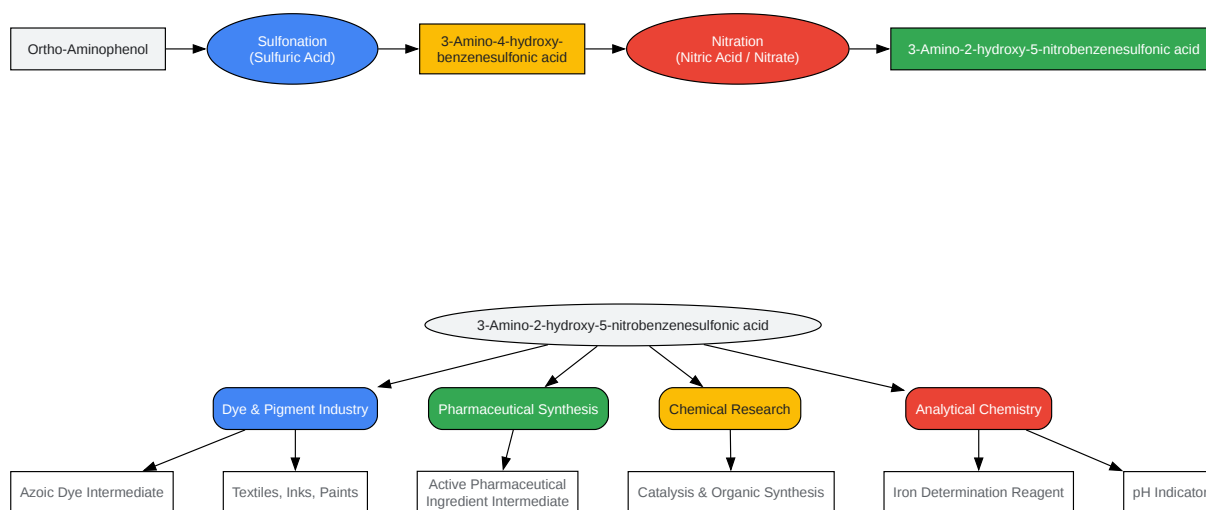
Property	Value	Source
IUPAC Name	3-amino-2-hydroxy-5-nitrobenzenesulfonic acid	[1]
Synonyms	2-Amino-4-nitrophenol-6-sulfonic acid, 4-Nitro-2-aminophenol-6-sulfonic acid, Sullanilic Acid	[1][3][4]
CAS Number	96-67-3	[1][4][5]
Molecular Formula	C ₆ H ₆ N ₂ O ₆ S	[1][3][4][5]
Molecular Weight	234.19 g/mol	[1][5]
Appearance	Light yellow to dark green crystalline powder	[1]
Melting Point	285 °C	[4]
Density	1.877 g/cm ³	[4]
Water Solubility	0.1-0.5 g/100 mL at 21.5 °C	[4]
Purity	≥96% to ≥99%	[2][3][5]
InChI	InChI=1S/C6H6N2O6S/c7-4-1-3(8(10)11)2-5(6(4)9)15(12,13,14)/h1-2,9H,7H2,(H,12,13,14)	[1]
SMILES	C1=C(C=C(C(=C1N)O)S(=O)(=O)O)--INVALID-LINK--[O-]	[1]

Synthesis

The industrial synthesis of **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** can be achieved through a multi-step process involving nitration and sulfonation.[1] A common pathway starts with 2-aminophenol, which undergoes nitration to introduce a nitro group at the 5-position, followed by sulfonation at the 3-position.[1] Another efficient method is the nitrobenzene

sulfonation pathway, which utilizes electrophilic aromatic substitution with sulfur trioxide as the primary electrophile.[1]

A patented method describes a one-pot synthesis where ortho-aminophenol is first reacted with sulfuric acid for sulfonation, followed by the addition of nitric acid or a nitrate salt to the reaction mixture for nitration, yielding 3-amino-4-hydroxy-5-nitrobenzenesulfonic acid.[6] This approach is noted for its shorter reaction route and avoidance of environmentally harmful iron powder reduction methods.[6]



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